

Application Note and Protocol for the Synthesis of 2-(Cyclopropylmethoxy)isonicotinic Acid

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Compound of Interest

	2-
Compound Name:	(Cyclopropylmethoxy)isonicotinic acid
CAS No.:	1019546-32-7
Cat. No.:	B1385776

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For: Researchers, scientists, and drug development professionals.

Introduction

2-(Cyclopropylmethoxy)isonicotinic acid is a heterocyclic organic compound with potential applications in medicinal chemistry and drug discovery. Its structure, featuring a pyridine core substituted with a carboxylic acid and a cyclopropylmethoxy group, makes it an attractive scaffold for the development of novel therapeutic agents. This document provides a detailed protocol for the synthesis of **2-(Cyclopropylmethoxy)isonicotinic acid**, grounded in the principles of nucleophilic aromatic substitution, specifically the Williamson ether synthesis. The outlined procedure is designed to be robust and reproducible, offering researchers a reliable method for obtaining this valuable compound.

Synthetic Strategy: A Mechanistic Overview

The synthesis of **2-(Cyclopropylmethoxy)isonicotinic acid** is achieved through a nucleophilic aromatic substitution reaction. The electron-withdrawing nature of the nitrogen atom and the

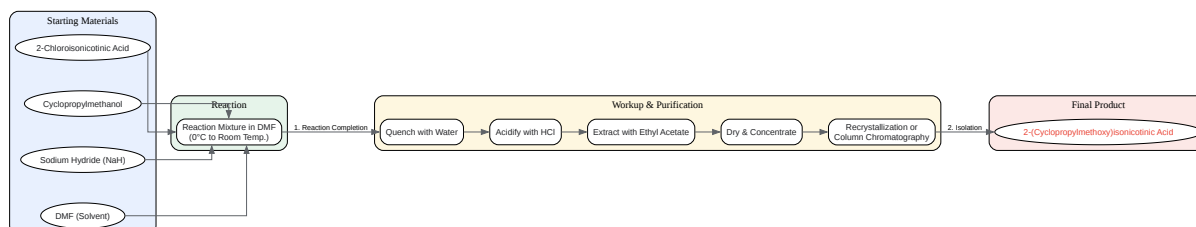
carboxylic acid group in the pyridine ring activates the 2-position for nucleophilic attack.[1] This protocol employs the well-established Williamson ether synthesis, which involves the reaction of an alkoxide with a suitable alkyl halide or, in this case, an activated aryl chloride.[2][3][4][5][6]

The reaction proceeds in two key steps:

- **Deprotonation:** Cyclopropylmethanol is deprotonated by a strong base, such as sodium hydride (NaH), to form the corresponding sodium cyclopropylmethoxide. This alkoxide is a potent nucleophile.
- **Nucleophilic Attack:** The generated cyclopropylmethoxide attacks the electron-deficient carbon at the 2-position of 2-chloroisonicotinic acid, displacing the chloride leaving group. Subsequent workup and acidification yield the desired **2-(Cyclopropylmethoxy)isonicotinic acid**.

The choice of a polar aprotic solvent, such as N,N-Dimethylformamide (DMF), is crucial as it effectively solvates the cation of the base, thereby enhancing the nucleophilicity of the alkoxide.

Visualizing the Synthesis Workflow



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Caption: Synthetic workflow for **2-(Cyclopropylmethoxy)isonicotinic acid**.

Experimental Protocol

Materials:

- 2-Chloroisonicotinic acid
- Cyclopropylmethanol
- Sodium hydride (60% dispersion in mineral oil)
- N,N-Dimethylformamide (DMF), anhydrous
- Ethyl acetate

- Hexanes
- Hydrochloric acid (1 M)
- Saturated aqueous sodium chloride (brine)
- Anhydrous magnesium sulfate or sodium sulfate
- Deionized water

Equipment:

- Round-bottom flask
- Magnetic stirrer and stir bar
- Ice bath
- Nitrogen or argon gas inlet
- Addition funnel
- Separatory funnel
- Rotary evaporator
- Standard laboratory glassware
- pH paper or pH meter

Procedure:

- Reaction Setup:
 - To a dry, three-necked round-bottom flask equipped with a magnetic stir bar, a nitrogen inlet, and a thermometer, add 2-chloroisonicotinic acid (1.0 eq).
 - Add anhydrous DMF to dissolve the starting material.

- Cool the flask to 0 °C in an ice bath.
- Formation of the Alkoxide:
 - In a separate dry flask, dissolve cyclopropylmethanol (1.2 eq) in a minimal amount of anhydrous DMF.
 - Carefully add sodium hydride (1.3 eq, 60% dispersion in oil) portion-wise to the cyclopropylmethanol solution at 0 °C. Caution: Hydrogen gas is evolved. Ensure adequate ventilation.
 - Allow the mixture to stir at 0 °C for 30 minutes to ensure complete formation of the alkoxide.
- Nucleophilic Substitution:
 - Slowly add the freshly prepared sodium cyclopropylmethoxide solution to the cooled solution of 2-chloroisonicotinic acid via an addition funnel over 30 minutes, maintaining the temperature at 0 °C.
 - After the addition is complete, remove the ice bath and allow the reaction mixture to warm to room temperature.
 - Stir the reaction at room temperature for 12-18 hours. Monitor the reaction progress by thin-layer chromatography (TLC) or liquid chromatography-mass spectrometry (LC-MS).
- Workup:
 - Once the reaction is complete, cool the mixture to 0 °C in an ice bath.
 - Carefully quench the reaction by the slow, dropwise addition of deionized water to decompose any unreacted sodium hydride.
 - Acidify the mixture to a pH of approximately 3-4 with 1 M hydrochloric acid. The product should precipitate out of the solution.
 - Extract the aqueous layer with ethyl acetate (3 x volume of DMF).

- Combine the organic layers and wash with brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate under reduced pressure using a rotary evaporator.
- Purification:
 - The crude product can be purified by recrystallization from a suitable solvent system such as ethanol/water or ethyl acetate/hexanes.
 - Alternatively, for higher purity, the crude material can be purified by column chromatography on silica gel using an appropriate eluent system (e.g., a gradient of ethyl acetate in hexanes with 1% acetic acid).

Quantitative Data Summary

Parameter	Value	Notes
Reactants		
2-Chloroisonicotinic acid	1.0 eq	
Cyclopropylmethanol	1.2 eq	
Sodium Hydride (60%)	1.3 eq	
Solvent		
Anhydrous DMF	~10 mL / g of starting material	
Reaction Conditions		
Temperature	0 °C to Room Temperature	
Reaction Time	12-18 hours	Monitor by TLC/LC-MS
Workup		
pH Adjustment	3-4	Using 1 M HCl
Expected Yield	70-85%	Varies with purification method

Characterization

The final product, **2-(Cyclopropylmethoxy)isonicotinic acid**, should be characterized to confirm its identity and purity.

- **¹H NMR Spectroscopy:** The proton NMR spectrum is expected to show characteristic signals for the cyclopropyl group (multiplets in the upfield region), the methylene protons of the methoxy group (a doublet), and the aromatic protons of the pyridine ring.
- **¹³C NMR Spectroscopy:** The carbon NMR spectrum will show distinct signals for the carboxylic acid carbon, the carbons of the pyridine ring, the methylene carbon, and the carbons of the cyclopropyl ring.
- **Mass Spectrometry (MS):** Electrospray ionization (ESI) mass spectrometry should confirm the molecular weight of the product.
- **Purity Analysis:** Purity can be assessed by High-Performance Liquid Chromatography (HPLC).

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